

# Essential Safety and Operational Guide for Handling 4-Chloro-N-methylaniline

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## Compound of Interest

Compound Name: 4-Chloro-N-methylaniline

Cat. No.: B146314

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for the handling of **4-Chloro-N-methylaniline** (CAS No. 932-96-7). Adherence to these procedures is critical for ensuring personnel safety and regulatory compliance.

## Pre-Operational Safety Checklist & Preparation

Before handling **4-Chloro-N-methylaniline**, ensure the following preparations are complete:

- Engineering Controls: All work must be conducted in a certified chemical fume hood to ensure adequate ventilation.[\[1\]](#)[\[2\]](#) An emergency eyewash station and safety shower must be readily accessible.[\[2\]](#)[\[3\]](#)
- Personal Protective Equipment (PPE): All personnel must be equipped with the following PPE. A thorough inspection of PPE for integrity is required before each use.
  - Eye and Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles that comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[1\]](#)[\[2\]](#)
  - Skin Protection:
    - Gloves: Wear appropriate chemical-resistant gloves to prevent skin exposure.[\[1\]](#)

- Clothing: Wear appropriate protective clothing to prevent skin exposure.[1] A lab coat or chemical-resistant apron is mandatory.
- Respiratory Protection: If workplace conditions warrant a respirator's use, a respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed.[1][2] A NIOSH/MSHA or European Standard EN 149 approved respirator with an organic vapor cartridge is recommended if exposure limits are exceeded or if irritation is experienced.[2]
- Spill Kit: An accessible spill kit containing a non-combustible absorbent material (e.g., sand, vermiculite) and a spark-proof tool for cleanup must be available.[1]
- Waste Container: A designated, properly labeled hazardous waste container for **4-Chloro-N-methylaniline** waste must be available in the work area.

## Step-by-Step Handling Protocol

### 2.1. Material Transfer

- Grounding: Ground and bond containers when transferring material to prevent static discharge.[1][2]
- Tools: Use only non-sparking, explosion-proof tools and equipment.[1][2]
- Environment: Keep the chemical away from heat, sparks, open flames, and other ignition sources.[2][4]
- Container Management: Keep the container tightly closed when not in use.[1][2]

### 2.2. During Operation

- Avoid Contact: Avoid all personal contact, including inhalation of vapors.[1][5] Do not breathe mist or vapors.[1][6]
- Hygiene: Do not eat, drink, or smoke in the laboratory.[2][3] Wash hands thoroughly after handling.[2]

- Monitoring: Be aware of the symptoms of overexposure, which may include headache, dizziness, tiredness, nausea, and vomiting.[2] Inhalation may cause a burning sensation in the chest, and skin contact can cause irritation and cyanosis of the extremities.[1]

## Emergency Procedures

### 3.1. First Aid

- Inhalation: Remove the individual from exposure to fresh air immediately.[1] If breathing is difficult, administer oxygen. If not breathing, give artificial respiration.[1][2] Seek immediate medical attention.[1][2]
- Skin Contact: Immediately flush the skin with plenty of soap and water for at least 15 minutes while removing all contaminated clothing and shoes.[1] Seek medical attention.[1][2] Wash clothing before reuse.[1]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1] Seek immediate medical attention.[1][2]
- Ingestion: Do NOT induce vomiting.[1] If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water.[1] Seek immediate medical attention.[1]

### 3.2. Spill Response

- Evacuate: Evacuate all non-essential personnel from the spill area.[3]
- Ventilate: Ensure the area is well-ventilated.[1]
- Containment: Absorb the spill using a non-combustible material such as earth, sand, or vermiculite.[1]
- Cleanup: Use a spark-proof tool to collect the absorbed material and place it in a suitable, sealed container for disposal.[1][3]
- Decontamination: Wash the spill area after the material has been collected.[3]

## Disposal Plan

All waste containing **4-Chloro-N-methylaniline** must be treated as hazardous waste.

- Collection: Collect all waste, including contaminated PPE and spill cleanup materials, in a designated and properly labeled hazardous waste container.
- Storage: Store the waste container in a cool, dry, and well-ventilated area, away from incompatible substances.[\[1\]](#)
- Disposal: Dispose of the contents and the container in accordance with all local, state, and federal regulations.[\[2\]](#)[\[4\]](#) This may require using an approved waste disposal plant.[\[2\]](#)

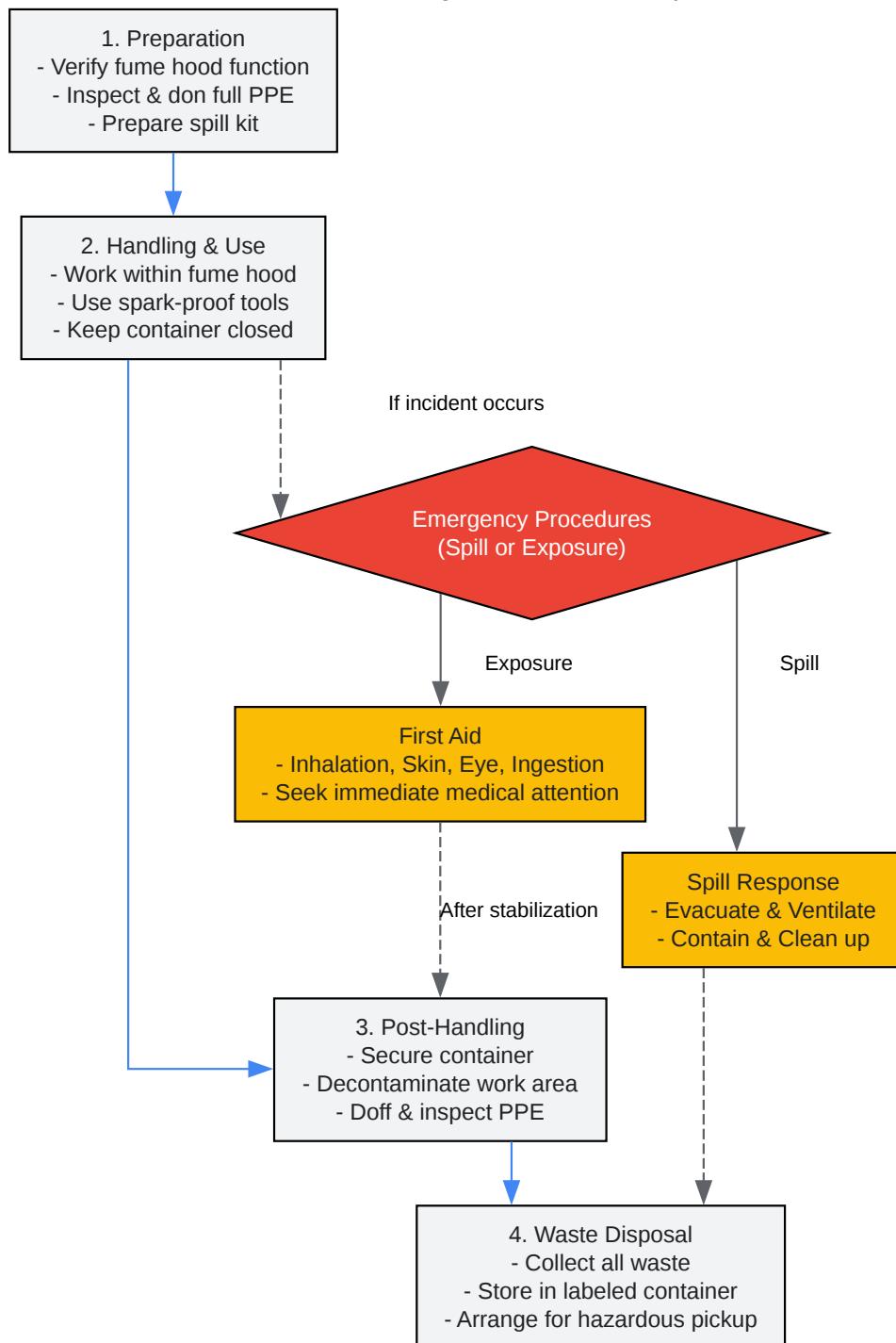
## Quantitative Data Summary

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>8</sub> ClN	
Molecular Weight	141.6 g/mol	<a href="#">[7]</a>
Appearance	Clear yellow to yellow-brown liquid	<a href="#">[1]</a> <a href="#">[7]</a>
Boiling Point	239 °C	<a href="#">[1]</a> <a href="#">[7]</a>
Flash Point	51.7 °C (125 °F)	<a href="#">[7]</a>
Density	1.169 g/mL at 25 °C	<a href="#">[7]</a>
Vapor Pressure	0.0372 mmHg at 25°C	<a href="#">[7]</a>
Solubility in Water	Insoluble	<a href="#">[1]</a>

## Experimental Workflow Visualization

The following diagram illustrates the standard operating procedure for the safe handling of **4-Chloro-N-methylaniline**, from initial preparation to final disposal.

## Workflow for Safe Handling of 4-Chloro-N-methylaniline

[Click to download full resolution via product page](#)**Caption: Safe handling workflow for 4-Chloro-N-methylaniline.**

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